

Application Note: Synthesis and Application of Thiol-Functionalized Covalent Organic Frameworks

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Compound of Interest

Compound Name: *1,3,5-Benzenetrithiol*

CAS No.: 38004-59-0

Cat. No.: B1277419

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Introduction

Covalent Organic Frameworks (COFs) are a class of crystalline porous polymers constructed from organic building blocks linked by strong covalent bonds. Their pre-designable structures, high thermal stability, permanent porosity, and low density have positioned them as premier materials for applications in gas separation, catalysis, and sensing.[1] The true potential of COFs is often unlocked through functionalization, where specific chemical moieties are integrated into the framework to impart targeted properties.

Among the most valuable functional groups is the thiol (-SH) group. The unique electronic properties and high reactivity of the sulfur atom make thiol-functionalized COFs exceptionally suited for a range of specialized applications. The soft Lewis basicity of the thiol group provides an exceptionally high affinity for soft Lewis acidic heavy metals like mercury and lead, making these materials superior adsorbents for environmental remediation.[2][3] Furthermore, thiol groups can serve as anchoring sites for metal nanoparticles in heterogeneous catalysis or act as redox-active centers to enhance performance in energy storage devices.[4][5]

A key building block for creating highly functionalized porous materials is **1,3,5-benzenetrithiol**. Its C3-symmetric structure presents an ideal node for the bottom-up construction of 2D or 3D frameworks. This application note details the primary strategies for incorporating thiol functionalities into COF structures: the direct synthesis approach using thiol-containing monomers and the post-synthetic modification (PSM) of pre-formed COF scaffolds. We provide detailed, field-tested protocols for both methodologies, discuss essential characterization techniques for validation, and explore the key applications stemming from this powerful functionalization.

Section 1: The Thiol Monomer: 1,3,5-Benzenetrithiol

1,3,5-Benzenetrithiol is a foundational building block for creating materials with a high density of thiol groups. Its trifunctional nature allows it to act as a triangular node, promoting the formation of ordered, porous networks. Understanding its properties is critical for its successful use in synthesis.

Table 1: Physicochemical Properties of **1,3,5-Benzenetrithiol**

Property	Value	Source
Chemical Formula	C₆H₆S₃	[6]
Molar Mass	174.3 g/mol	[6]
Appearance	Yellow crystalline solid	[7]
Solubility	Insoluble in water; soluble in organic solvents like alcohols and ethers.	[7]
IUPAC Name	benzene-1,3,5-trithiol	[6]

| CAS Number | 38004-59-0 |[6] |

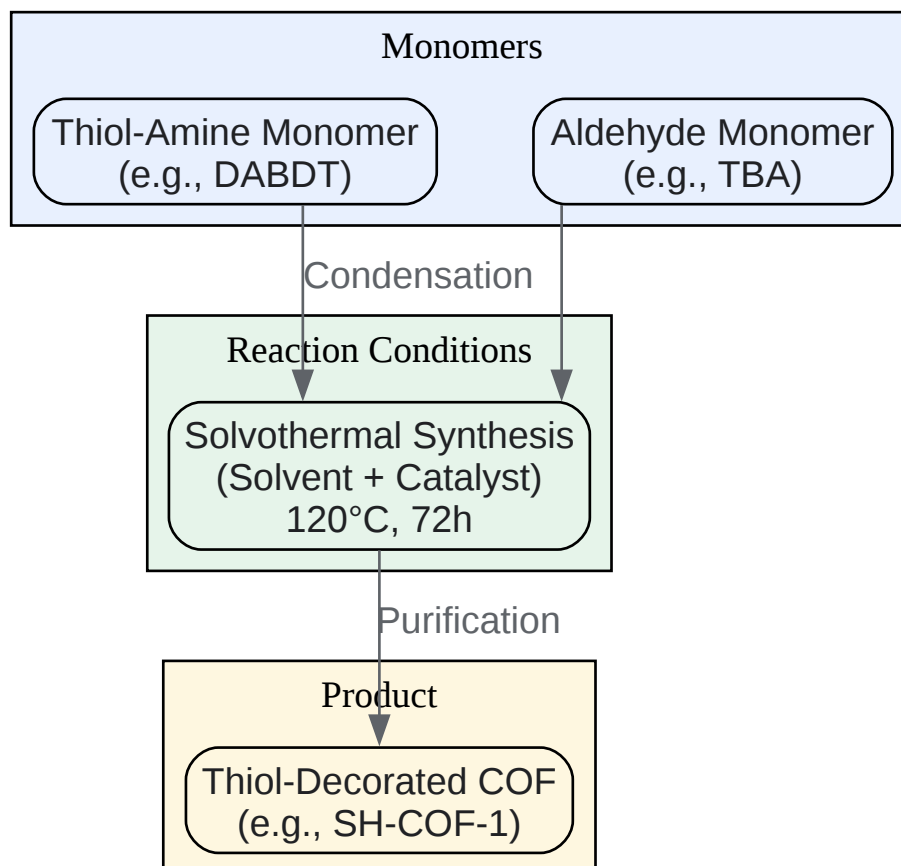
Safety and Handling: **1,3,5-Benzenetrithiol** is harmful if swallowed, inhaled, or in contact with skin, and causes skin and eye irritation.[6] It possesses a strong, pungent odor.[7] All manipulations should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.

Section 2: Synthesis Strategies for Thiol-Functionalized COFs

The incorporation of thiol groups into COFs can be broadly categorized into two highly effective strategies: direct synthesis and post-synthetic modification. The choice between them depends on the desired distribution of functional groups, the stability of the target COF, and the compatibility of the thiol group with the chosen linkage chemistry.

Direct Synthesis (Bottom-Up Approach)

This strategy involves the use of monomers that already contain thiol groups. The primary advantage is the potential for a uniform, periodic distribution of the functional groups throughout the entire COF backbone, which is intrinsic to the crystal structure. A common method is the solvothermal condensation of a thiol-containing amine with a multifunctional aldehyde.



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Figure 1: Workflow for direct synthesis of a thiol-decorated COF.

Protocol 1: Solvothermal Synthesis of a Thiol-Decorated Imine COF

This protocol is adapted from the synthesis of thiol-decorated COFs via the condensation of 2,5-diaminobenzene-1,4-dithiol (DABDT) and benzene-1,3,5-tricarboxaldehyde (TBA).[4][5]

Materials:

- 2,5-diaminobenzene-1,4-dithiol (DABDT)
- Benzene-1,3,5-tricarboxaldehyde (TBA)
- Solvent mixture (e.g., 1,4-dioxane and mesitylene)
- Aqueous acetic acid (e.g., 6 M)
- Anhydrous Tetrahydrofuran (THF)
- Acetone
- Pyrex tube with a sealable cap

Procedure:

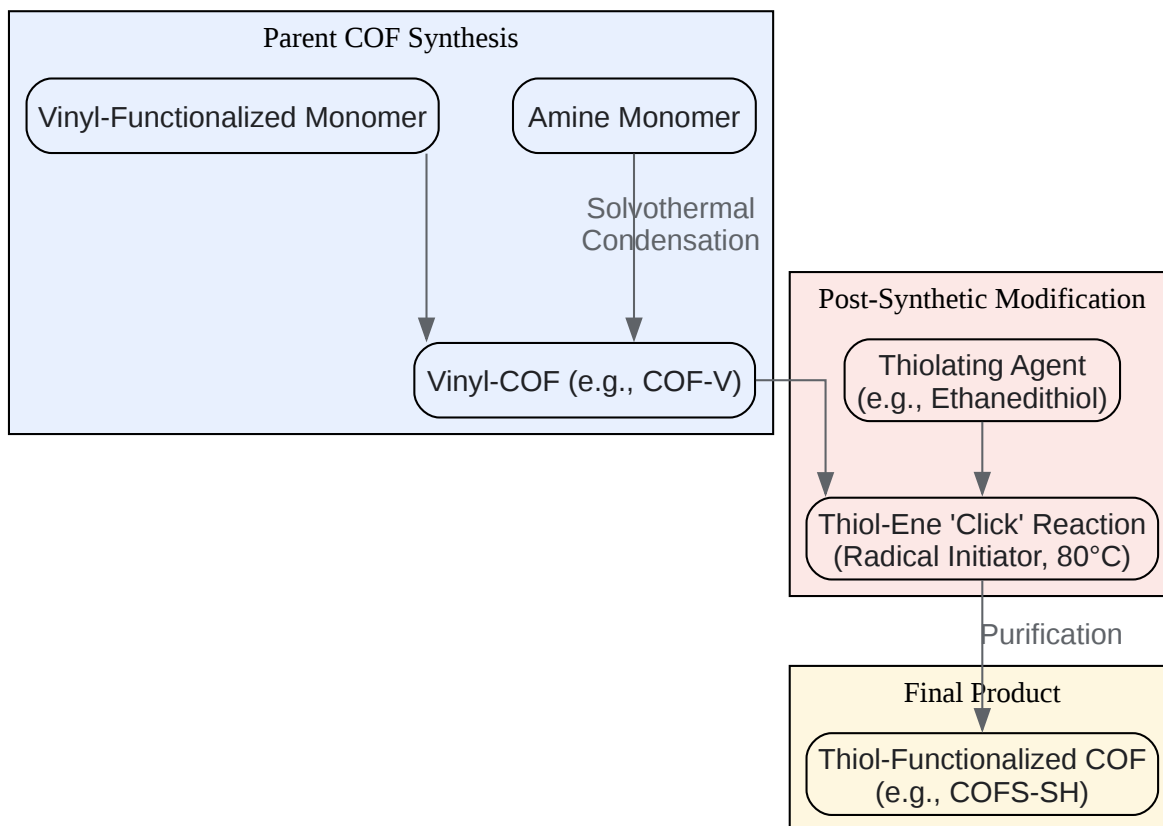
- **Monomer Preparation:** In a Pyrex tube, add 2,5-diaminobenzene-1,4-dithiol (DABDT) and benzene-1,3,5-tricarboxaldehyde (TBA) in a 3:2 molar ratio.
 - **Causality:** This stoichiometric ratio ensures the complete condensation to form the desired imine linkages.[4]
- **Solvent Addition:** Add the solvent mixture (e.g., 1:1 v/v dioxane:mesitylene) to the tube, followed by the aqueous acetic acid catalyst. The total volume should be sufficient to create a slurry.

- **Degassing:** Sonicate the mixture for 10-15 minutes to ensure homogeneity. Subject the tube to three freeze-pump-thaw cycles to remove dissolved oxygen, which can oxidize the thiol groups.
- **Sealing and Reaction:** Seal the Pyrex tube under vacuum. Place the sealed tube in a preheated oven at 120 °C for 72 hours.
 - **Causality:** Solvothermal conditions provide the necessary energy to overcome the activation barrier for the reversible imine formation, while the sealed system maintains pressure and prevents solvent loss, promoting the growth of a crystalline framework.[8][9]
- **Isolation and Purification:** After cooling to room temperature, open the tube and collect the precipitate by centrifugation or filtration.
- **Washing:** Wash the collected solid sequentially with anhydrous THF and acetone multiple times to remove any unreacted monomers and oligomers.
- **Activation:** Dry the purified powder under vacuum at a moderate temperature (e.g., 80-100 °C) overnight. This process, known as activation, removes residual solvent from the pores, making the internal surface area accessible.

Post-Synthetic Modification (PSM)

PSM is a powerful technique where a stable, crystalline COF is first synthesized and then chemically modified to introduce the desired functional groups. This is particularly useful when the functional group (like a thiol) might interfere with the initial COF-forming reaction. A common PSM route is the thiol-ene "click" reaction on a COF bearing vinyl groups.

Causality: The key advantage of PSM is that it decouples the synthesis of the robust, crystalline backbone from the functionalization step. This allows for the creation of highly functionalized materials while preserving the underlying porosity and crystallinity of the parent COF.[2][10]



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Figure 2: Workflow for post-synthetic modification to create a thiol-COF.

Protocol 2: Post-Synthetic Thiolation of a Vinyl-Functionalized COF

This protocol describes the synthesis of a vinyl-functionalized imine COF (COF-V) followed by its modification with a dithiol via a radical-initiated thiol-ene reaction.^{[2][11]}

Part A: Synthesis of the Parent Vinyl-COF (COF-V)

- **Monomer Preparation:** In a 10 mL glass vial, combine 2,5-divinylterephthalaldehyde and an appropriate amine linker (e.g., 1,3,5-tris(4-aminophenyl)benzene) in the desired stoichiometric ratio.
- **Solvent and Catalyst:** Add a suitable solvent like acetonitrile, sonicate for 15 minutes to dissolve the reactants, and then add an acid catalyst such as 6 M acetic acid.[11]
- **Reaction:** Shake the mixture vigorously and allow it to stand at room temperature for 72 hours. A precipitate will form as the COF polymerizes.
- **Purification:** Collect the yellow precipitate by centrifugation. Wash it thoroughly three times with dry tetrahydrofuran (THF) and three times with ethanol to remove impurities.
- **Activation:** Dry the resulting powder under vacuum at 60 °C for 24 hours to yield the activated COF-V.[11]

Part B: Thiol-Ene Functionalization

- **Reaction Setup:** In a Schlenk tube, place the synthesized COF-V (e.g., 100 mg), a radical initiator like azobisisobutyronitrile (AIBN, 10 mg), and the thiolating agent (e.g., 1,2-ethanedithiol, 4.0 mL).[11]
- **Inert Atmosphere:** Purge the tube with an inert gas (N₂ or Argon) to remove oxygen, which can inhibit radical reactions.
- **Reaction:** Heat the mixture at 80 °C with stirring for 48 hours.
 - **Causality:** The initiator (AIBN) decomposes at this temperature to generate radicals, which initiate the "click" reaction, covalently attaching the thiol agent to the vinyl groups on the COF backbone.
- **Isolation and Purification:** After cooling, isolate the solid product by filtration. Wash the product extensively with acetone to remove the excess thiolating agent and initiator byproducts.
- **Drying:** Dry the final thiol-functionalized COF (COFS-SH) under vacuum at 50 °C overnight.

Section 3: Characterization of Thiol-Functionalized COFs

Rigorous characterization is essential to confirm the successful synthesis, crystallinity, porosity, and functionalization of the material.

Table 2: Key Characterization Techniques and Expected Results

Technique	Purpose	Expected Outcome for a Successful Synthesis
Powder X-Ray Diffraction (PXRD)	To verify the long-range crystalline order.	Sharp diffraction peaks corresponding to the simulated crystal structure. Peak positions should be largely retained after PSM, confirming structural integrity.[10]
N ₂ Adsorption-Desorption Isotherms (BET)	To determine the specific surface area and pore size distribution.	A Type I or Type IV isotherm, indicating microporous or mesoporous character, respectively. A high BET surface area (e.g., >200 m ² /g) is expected.[5][12]
Fourier-Transform Infrared (FTIR) Spectroscopy	To confirm the formation of covalent linkages and the presence of functional groups.	For imine COFs, disappearance of aldehyde C=O and amine N-H stretches, and appearance of a C=N imine stretch. After thiol-ene PSM, a decrease in the intensity of C=C vinyl peaks.
X-ray Photoelectron Spectroscopy (XPS)	To provide elemental composition and confirm the chemical state of sulfur.	The presence of a clear S 2p signal in the survey scan. High-resolution scans can confirm the presence of S-H bonds.[2]

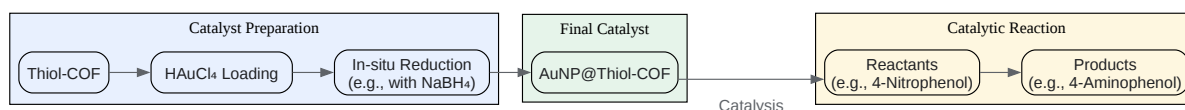
| Scanning/Transmission Electron Microscopy (SEM/TEM) | To visualize the morphology and particle size of the COF material. | Reveals the overall morphology, which can range from nanofibers to spherical aggregates depending on the synthesis conditions.[13] |

Section 4: Applications of Thiol-Functionalized COFs

The unique properties of thiol-functionalized COFs make them highly effective in several critical areas.

Environmental Remediation: Heavy Metal Adsorption

The soft-soft interaction between thiol groups and heavy metal ions like mercury (Hg^{2+}) results in rapid, selective, and high-capacity adsorption. This makes thiol-COFs exceptional materials for purifying contaminated water.



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Figure 3: Workflow for using a Thiol-COF as a template for a gold nanoparticle catalyst.

Table 3: Mercury Adsorption Capacities of Thiol-Functionalized COFs

COF Material	Maximum Adsorption Capacity for Hg(II) (mg g^{-1})	Source
COF-S-SH	586.3	[2]
COF-OH-SH	535.5	[2]
Spherical COF-SH	617.3	[3][14]

| TPB-DMTP-COF-SH | 4395 [[10]] |

Heterogeneous Catalysis

Thiol groups are excellent anchors for immobilizing metal nanoparticles (MNPs), preventing their aggregation and leaching while providing high catalytic activity. Thiol-COFs can be used as templates to grow uniformly dispersed gold (Au), palladium (Pd), or other metal nanoparticles. These composite materials have shown excellent activity and recyclability in reactions such as the reduction of 4-nitrophenol.[4][5]

Energy Storage

The integration of redox-active thiol moieties into the COF skeleton can impart pseudocapacitive characteristics. This mechanism, which involves fast and reversible faradaic reactions at the electrode surface, can significantly boost the overall capacitance and energy density of the material, making thiol-COFs promising candidates for high-performance supercapacitors.[4][5]

Section 5: Conclusion and Future Outlook

Thiol-functionalized COFs represent a class of highly versatile and powerful materials. Through either direct synthesis or post-synthetic modification, researchers can create robust, porous frameworks tailored for specific, high-performance applications. The protocols and characterization methods outlined in this note provide a validated pathway for the successful synthesis and verification of these materials.

Looking forward, the direct use of **1,3,5-benzenetriethiol** and other multifunctional thiol linkers in novel polymerization reactions, such as thiol-yne or thiol-Michael additions, holds immense promise. These alternative linkage chemistries could lead to the development of new COFs with unprecedented chemical stability and unique electronic properties, further expanding the application horizon of this remarkable class of materials.

References

- Wang, L. et al. (2021). Post-synthetic thiol modification of covalent organic frameworks for mercury(II) removal from water. PubMed Central. Available at: [\[Link\]](#)
- Mancheño, M. J. et al. (2025). Thiol-Functionalized Covalent Organic Framework for Efficient Metal Ion Removal in Water Treatment. National Institutes of Health (NIH). Available at: [\[Link\]](#)

- Pakulski, D. et al. (2022). Thiol-decorated covalent organic frameworks as multifunctional materials for high-performance supercapacitors and heterogeneous catalysis. SciSpace. Available at: [\[Link\]](#)
- Li, H. et al. (2023). Robust Thiazole-Linked Covalent Organic Frameworks for Water Sensing with High Selectivity and Sensitivity. MDPI. Available at: [\[Link\]](#)
- Pakulski, D. et al. (2022). Thiol-decorated covalent organic frameworks as multifunctional materials for high-performance supercapacitors and heterogeneous catalysis. Royal Society of Chemistry. Available at: [\[Link\]](#)
- Worthington, R. J. et al. (2021). Enabling Solution Processable COFs through Suppression of Precipitation during Solvothermal Synthesis. Semantic Scholar. Available at: [\[Link\]](#)
- Zhao, X. et al. (2022). Thiol-grafted covalent organic framework-based electrochemical platforms for sensitive detection of Hg(II) ions. ResearchGate. Available at: [\[Link\]](#)
- Worthington, R. J. et al. (2021). Enabling Solution Processable COFs through Suppression of Precipitation during Solvothermal Synthesis. ChemRxiv. Available at: [\[Link\]](#)
- Mancheño, M. J. et al. (2022). Thiol Grafted Imine-Based Covalent Organic Framework for Water Remediation Through Selective Removal of Hg(II). ResearchGate. Available at: [\[Link\]](#)
- Al-Ghamdi, A. A. et al. (2022). Synthesis of covalent organic frameworks using sustainable solvents and machine learning. KAUST Repository. Available at: [\[Link\]](#)
- Sun, Q. et al. (2021). Thiol functionalized covalent organic framework for highly selective enrichment and detection of mercury by matrix-assisted laser desorption/ionization time-of-flight mass spectrometry. Royal Society of Chemistry. Available at: [\[Link\]](#)
- Al-Ghamdi, A. A. et al. (2022). Synthesis of covalent organic frameworks using sustainable solvents and machine learning. Green Chemistry (RSC Publishing). Available at: [\[Link\]](#)
- Sun, Q. et al. (2021). Thiol functionalized covalent organic framework for highly selective enrichment and detection of mercury by matrix-assisted laser desorption/ionization time-of-flight mass spectrometry. Hong Kong Baptist University. Available at: [\[Link\]](#)

- National Center for Biotechnology Information (n.d.). **1,3,5-Benzenetrithiol**. PubChem. Available at: [\[Link\]](#)
- ChemBK (2024). **1,3,5-Benzenetrithiol**. ChemBK. Available at: [\[Link\]](#)
- Novotna, Z. et al. (2020). Covalent Organic Framework Composites: Synthesis and Analytical Applications. MDPI. Available at: [\[Link\]](#)
- Szczeńniak, B. et al. (2023). Triptycene Based 3D Covalent Organic Frameworks (COFs)—An Emerging Class of 3D Structures. MDPI. Available at: [\[Link\]](#)

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. Post-synthetic thiol modification of covalent organic frameworks for mercury\(II\) removal from water - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Thiol functionalized covalent organic framework for highly selective enrichment and detection of mercury by matrix-assisted laser desorption/ionization time-of-flight mass spectrometry - Analyst \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [4. scispace.com \[scispace.com\]](#)
- [5. Thiol-decorated covalent organic frameworks as multifunctional materials for high-performance supercapacitors and heterogeneous catalysis - Journal of Materials Chemistry A \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [6. 1,3,5-Benzenetrithiol | C6H6S3 | CID 10154267 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. chembk.com \[chembk.com\]](#)
- [8. DSpace \[repository.kaust.edu.sa\]](#)
- [9. Synthesis of covalent organic frameworks using sustainable solvents and machine learning - Green Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)

- [10. Thiol-Functionalized Covalent Organic Framework for Efficient Metal Ion Removal in Water Treatment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. mdpi.com \[mdpi.com\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. scholars.hkbu.edu.hk \[scholars.hkbu.edu.hk\]](#)
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